Spectroscopic Profile of 2-Ethyl-5-methylpyridine: A Technical Guide

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Compound of Interest

Compound Name:	*2-Ethyl-5-methylpyridine*
CAS No.:	*18113-81-0*
Cat. No.:	*B175595*

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This technical guide provides a comprehensive overview of the spectroscopic data for **2-Ethyl-5-methylpyridine**, a substituted pyridine derivative of interest to researchers, scientists, and professionals in drug development. This document details the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with the experimental protocols for their acquisition.

Spectroscopic Data

The following sections present the key spectroscopic data for **2-Ethyl-5-methylpyridine** in a structured tabular format for clarity and comparative analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

Proton NMR provides information about the number of different types of protons and their neighboring environments.

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Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
8.32	d	2.1	H-6 (Pyridine ring)
7.38	dd	7.9, 2.1	H-4 (Pyridine ring)
7.05	d	7.9	H-3 (Pyridine ring)
2.58	q	7.6	-CH_2- (Ethyl group)
2.50	s	-CH_3 (at C-2)	
1.21	t	7.6	-CH_3 (Ethyl group)

Solvent: $CDCl_3$, Spectrometer Frequency: 400 MHz[1]

Carbon NMR provides information about the different carbon environments in the molecule.

Chemical Shift (δ) ppm	Assignment
155.6	C-2 (Pyridine ring)
148.7	C-6 (Pyridine ring)
136.3	C-4 (Pyridine ring)
136.0	C-5 (Pyridine ring)
123.0	C-3 (Pyridine ring)
25.8	-CH_2- (Ethyl group)
24.0	-CH_3 (at C-2)
15.6	-CH_3 (Ethyl group)

Solvent: $CDCl_3$, Spectrometer Frequency: 100 MHz

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

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Wavenumber (cm^{-1})	Intensity	Assignment
2965	Strong	C-H stretch (alkane)
1595	Medium	C=C stretch (aromatic ring)
1485	Medium	C=C stretch (aromatic ring)
1450	Medium	C-H bend (alkane)
825	Strong	C-H out-of-plane bend

Sample Preparation: Gas Phase

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

m/z	Relative Intensity (%)	Assignment
121	54.0	$[M]^+$ (Molecular ion)
106	100.0	$[M-CH_3]^+$
79	33.3	
77	31.1	
120	22.5	$[M-H]^+$

Ionization Method: Electron Ionization (EI)[2]

Experimental Protocols

The following are detailed methodologies for the acquisition of the spectroscopic data presented.

NMR Spectroscopy

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Sample Preparation: Approximately 5-10 mg of **2-Ethyl-5-methylpyridine** was dissolved in approximately 0.7 mL of deuterated chloroform ($CDCl_3$). The solution was then transferred to a 5 mm NMR tube.

Instrumentation: ^1H and ^{13}C NMR spectra were recorded on a 400 MHz spectrometer.

Data Acquisition:

- ^1H NMR: The spectrum was acquired with a sufficient number of scans to achieve a good signal-to-noise ratio. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).
- ^{13}C NMR: The spectrum was acquired using a proton-decoupled pulse sequence. Chemical shifts are reported in ppm relative to the $CDCl_3$ solvent signal ($\delta = 77.16$ ppm).

Infrared (IR) Spectroscopy

Sample Preparation: As **2-Ethyl-5-methylpyridine** is a liquid at room temperature, the IR spectrum was obtained from a thin film of the neat liquid. A drop of the sample was placed between two potassium bromide (KBr) or sodium chloride (NaCl) plates to form a thin capillary film.[3][4]

Instrumentation: A Fourier-transform infrared (FTIR) spectrometer was used to record the spectrum.

Data Acquisition: A background spectrum of the empty salt plates was recorded first. The sample was then placed in the beam path, and the sample spectrum was recorded. The final spectrum is presented in terms of transmittance or absorbance as a function of wavenumber (cm^{-1}).

Mass Spectrometry

Sample Preparation: A small amount of the volatile liquid sample was introduced into the mass spectrometer, typically via a gas chromatography (GC) inlet for separation and purification before ionization.

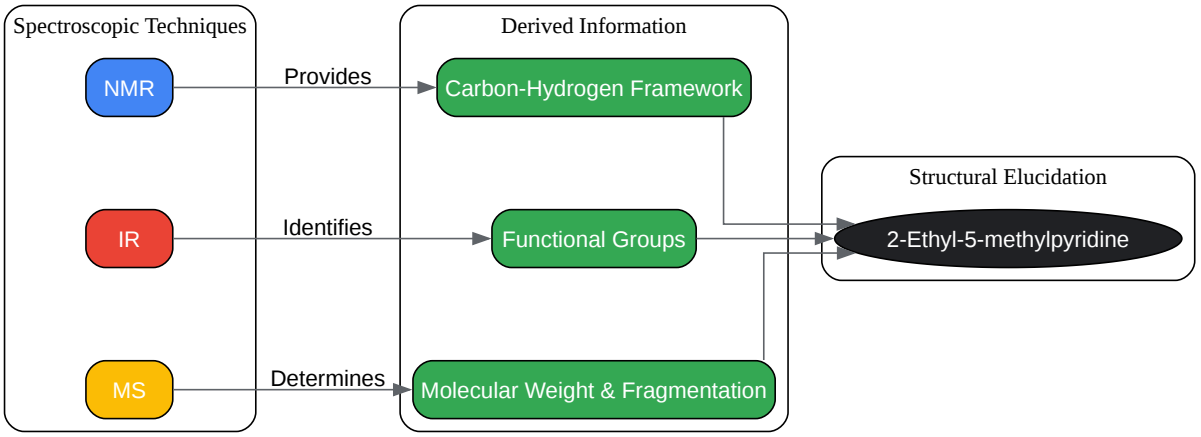
Instrumentation: A mass spectrometer operating in electron ionization (EI) mode was used.

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Data Acquisition: The sample was bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation of the molecule. The resulting positively charged ions were then separated by their mass-to-charge ratio (m/z) and detected. The mass spectrum is presented as a plot of relative ion intensity versus m/z.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical flow of information obtained from the different spectroscopic techniques to elucidate the structure of **2-Ethyl-5-methylpyridine**.



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Caption: Workflow of Spectroscopic Analysis.

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